

An In-depth Technical Guide to L-Valine-¹³C₅,¹⁵N

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Compound of Interest

Compound Name: L-Valine-13C5,15N

Cat. No.: B136322

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For researchers, scientists, and drug development professionals utilizing isotopically labeled compounds, a precise understanding of their molecular characteristics is paramount. This guide provides core technical data for L-Valine-¹³C₅,¹⁵N, a stable isotope-labeled version of the essential amino acid L-Valine.

Molecular Formula and Weight

L-Valine-¹³C₅,¹⁵N is an isotopically enriched form of L-Valine where all five carbon atoms are replaced by the carbon-13 isotope (¹³C) and the nitrogen atom is replaced by the nitrogen-15 isotope (¹⁵N).^[1] This labeling results in a defined mass shift, making it a valuable tool for a variety of analytical applications, including metabolic flux analysis and as an internal standard for quantitative mass spectrometry.^[1]

The chemical structure of L-Valine-¹³C₅,¹⁵N is represented by the linear formula: (¹³CH₃)₂¹³CH¹³CH(¹⁵NH₂)¹³CO₂H. Based on this isotopic composition, the molecular formula and weight are detailed below.

Parameter	Value
Molecular Formula	¹³ C ₅ H ₁₁ ¹⁵ NO ₂
Monoisotopic Mass	123.10 g/mol ^[2]
Calculated Molecular Weight	123.103 u

The calculation of the molecular weight is based on the sum of the atomic masses of the constituent isotopes:

- 5 x Carbon-13: $5 \times 13.00335 \text{ u} = 65.01675 \text{ u}$
- 11 x Hydrogen: $11 \times 1.00794 \text{ u} = 11.08734 \text{ u}$
- 1 x Nitrogen-15: $1 \times 15.00011 \text{ u} = 15.00011 \text{ u}$
- 2 x Oxygen: $2 \times 15.9994 \text{ u} = 31.9988 \text{ u}$

Experimental Applications

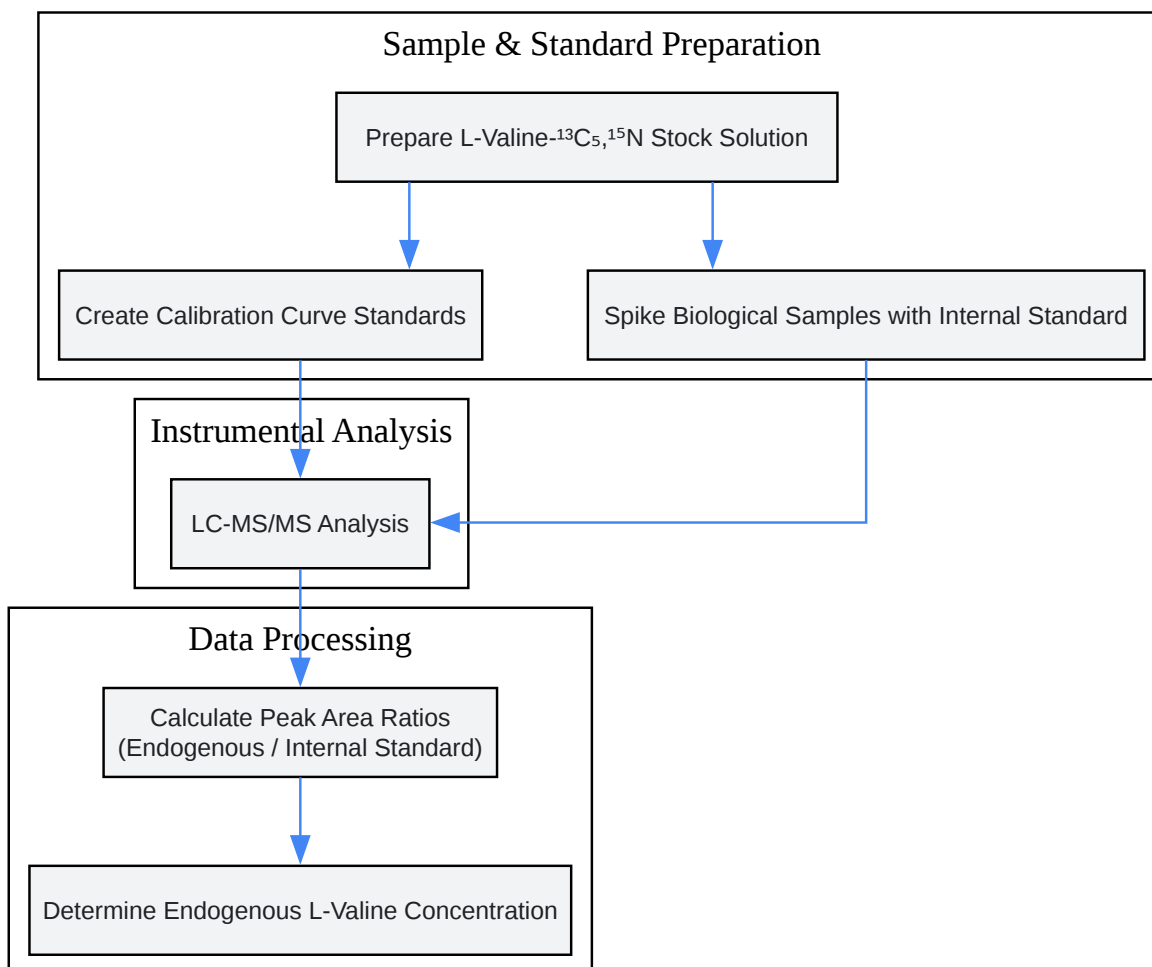
Due to its specific isotopic labeling, L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ serves as a critical reagent in various experimental protocols.

Methodology for Use as an Internal Standard in Mass Spectrometry:

- **Standard Preparation:** A stock solution of L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ is prepared in a suitable solvent (e.g., 0.1 M HCl) at a known concentration. A series of dilutions are then made to create a calibration curve.
- **Sample Spiking:** A known amount of the L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ internal standard is added to each biological sample (e.g., plasma, cell lysate) prior to sample preparation (e.g., protein precipitation, solid-phase extraction).
- **LC-MS/MS Analysis:** The samples are analyzed by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The mass spectrometer is configured to monitor the specific mass transitions for both the unlabeled (endogenous) L-Valine and the labeled L-Valine- $^{13}\text{C}_5,^{15}\text{N}$.
- **Quantification:** The ratio of the peak area of the endogenous L-Valine to the peak area of the L-Valine- $^{13}\text{C}_5,^{15}\text{N}$ internal standard is calculated. This ratio is then used to determine the exact concentration of the endogenous L-Valine in the original sample by interpolating from the calibration curve.

Visual Representations

Logical Workflow for Quantitative Analysis:



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References

- 1. scientificlabs.co.uk [scientificlabs.co.uk]

- 2. L-Valine ($\text{C}_5\text{H}_9\text{NO}_2$, 99%; $\text{C}_5\text{H}_9\text{NO}_2$, 99%) - Cambridge Isotope Laboratories, CNLM-442-H-0.25 [isotope.com]
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